

# Brequinar Sodium solubility issues and solutions in DMSO

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## Compound of Interest

Compound Name: Brequinar Sodium

Cat. No.: B1667779

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## Brequinar Sodium Technical Support Center

Welcome to the **Brequinar Sodium** Technical Support Center. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common solubility challenges encountered when working with **Brequinar Sodium** in Dimethyl Sulfoxide (DMSO).

## Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Brequinar Sodium** in DMSO?

A1: The solubility of **Brequinar Sodium** in DMSO can vary slightly depending on the specific batch and the purity of both the compound and the solvent. However, published data indicates a high solubility, generally ranging from 25 mg/mL to 79 mg/mL.<sup>[1][2]</sup> Some suppliers report solubility up to 100 mM, which is approximately 39.73 mg/mL. It is crucial to use fresh, anhydrous DMSO, as absorbed moisture can significantly reduce the solubility of **Brequinar Sodium**.<sup>[1]</sup>

Q2: My **Brequinar Sodium** is not dissolving completely in DMSO, or it has precipitated out of solution. What should I do?

A2: This is a common issue that can often be resolved with the following troubleshooting steps:

- **Ensure DMSO Quality:** Use fresh, high-purity, anhydrous DMSO. DMSO is hygroscopic and will absorb moisture from the air, which can cause the solubility of **Brequinar Sodium** to decrease.
- **Apply Gentle Heat:** Warming the solution can aid in dissolution. Try warming the solution at 37-50°C.
- **Use Sonication:** Ultrasonic treatment can help break up particles and enhance dissolution. A common recommendation is to use an ultrasonic cleaning instrument at 20-40 kHz for 1-3 minutes at a time, repeating as necessary while observing the solution.
- **Verify Concentration:** Double-check your calculations to ensure you have not exceeded the solubility limit of **Brequinar Sodium** in DMSO.

Q3: Can I store **Brequinar Sodium** stock solutions in DMSO? If so, under what conditions?

A3: Yes, **Brequinar Sodium** stock solutions in DMSO can be stored. For optimal stability, it is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Recommended storage conditions are:

- -80°C for up to 1 year.
- -20°C for up to 1 month.

Q4: I've successfully dissolved **Brequinar Sodium** in DMSO, but it precipitates when I dilute it into an aqueous buffer for my experiment. How can I prevent this?

A4: Precipitation upon dilution into aqueous buffers is a frequent challenge with compounds dissolved in DMSO. Here are some solutions:

- **Stepwise Dilution:** Avoid adding the DMSO stock directly to a large volume of aqueous buffer. Instead, perform a stepwise dilution.
- **Use of Co-solvents:** For in vivo experiments, a co-solvent system is often necessary. A common formulation involves a multi-step process:
  - Start with the **Brequinar Sodium** stock solution in DMSO.

- Add PEG300 and mix thoroughly.
- Add Tween-80 and mix again.
- Finally, add the aqueous component (e.g., saline or ddH<sub>2</sub>O).
- Limit Final DMSO Concentration: For cell-based assays, it is crucial to keep the final concentration of DMSO low (typically below 0.5%) to avoid solvent toxicity to the cells.

## Data Summary

### Brequinar Sodium Solubility in DMSO

Solubility (mg/mL)	Solubility (mM)	Source
79	198.81	Selleck Chemicals
≥ 25	≥ 62.94	Tribioscience
39.73	100	Tocris Bioscience
37	98.56	Selleck Chemicals

Note: The molar concentration is calculated based on the molecular weight of **Brequinar Sodium** (397.35 g/mol ).

## Experimental Protocols

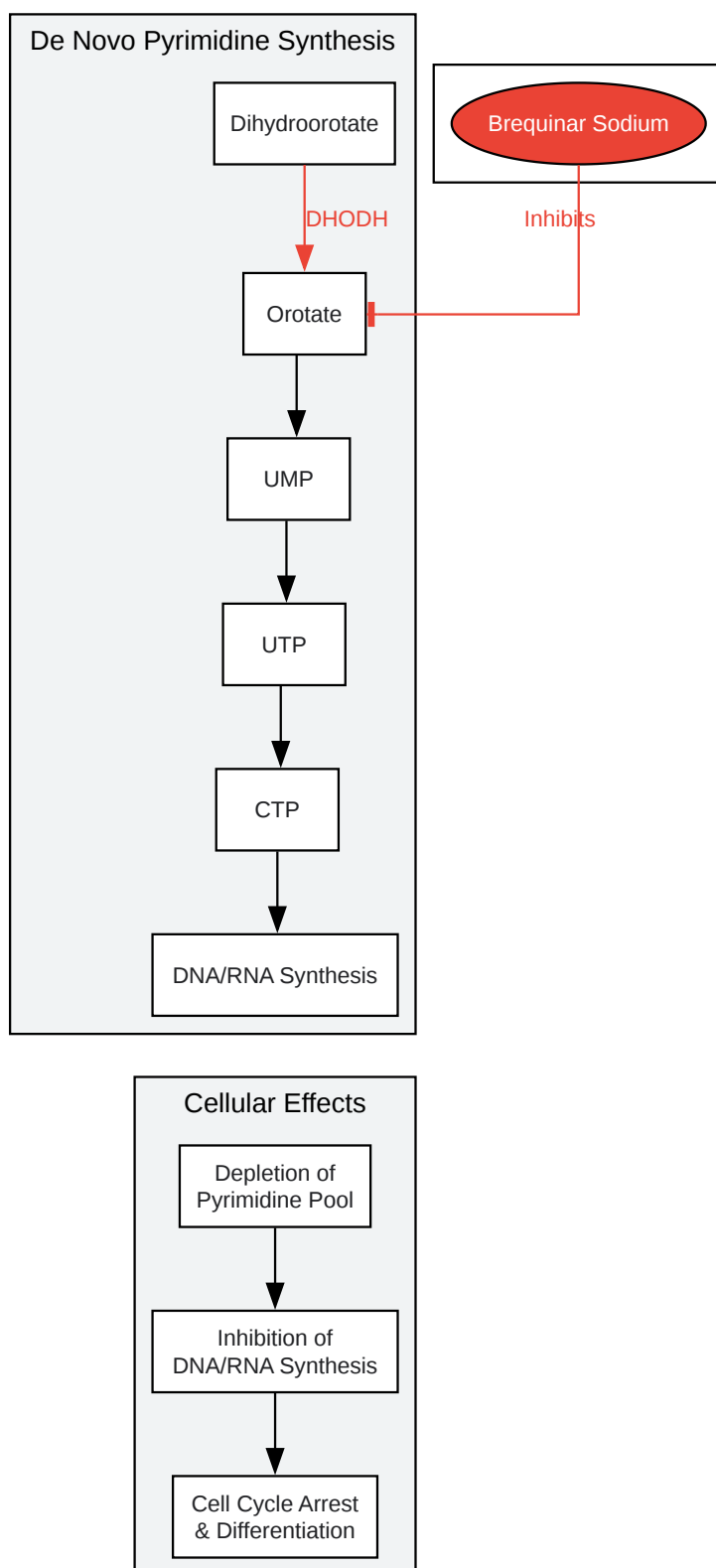
### Protocol 1: Preparation of a Brequinar Sodium Stock Solution in DMSO

- Materials:
  - **Brequinar Sodium** powder
  - Anhydrous, high-purity DMSO
  - Sterile microcentrifuge tubes or vials
  - Vortex mixer

- Optional: Water bath or heat block, sonicator
- Procedure:
  1. Equilibrate the **Brequinar Sodium** powder to room temperature before opening the vial to prevent condensation.
  2. Weigh the desired amount of **Brequinar Sodium** and place it into a sterile tube.
  3. Add the calculated volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., 10 mM, 50 mM).
  4. Vortex the solution thoroughly for 1-2 minutes.
  5. If the compound does not fully dissolve, proceed with the following troubleshooting steps:
    - Warming: Place the tube in a water bath or on a heat block set to 37-50°C for 5-10 minutes. Vortex intermittently.
    - Sonication: Place the tube in an ultrasonic bath for 1-3 minutes at 20-40 kHz. Repeat if necessary, visually inspecting for dissolution.
  6. Once the solution is clear, it is ready for use or storage.
  7. For storage, aliquot the stock solution into single-use volumes and store at -20°C or -80°C.

## Visual Guides

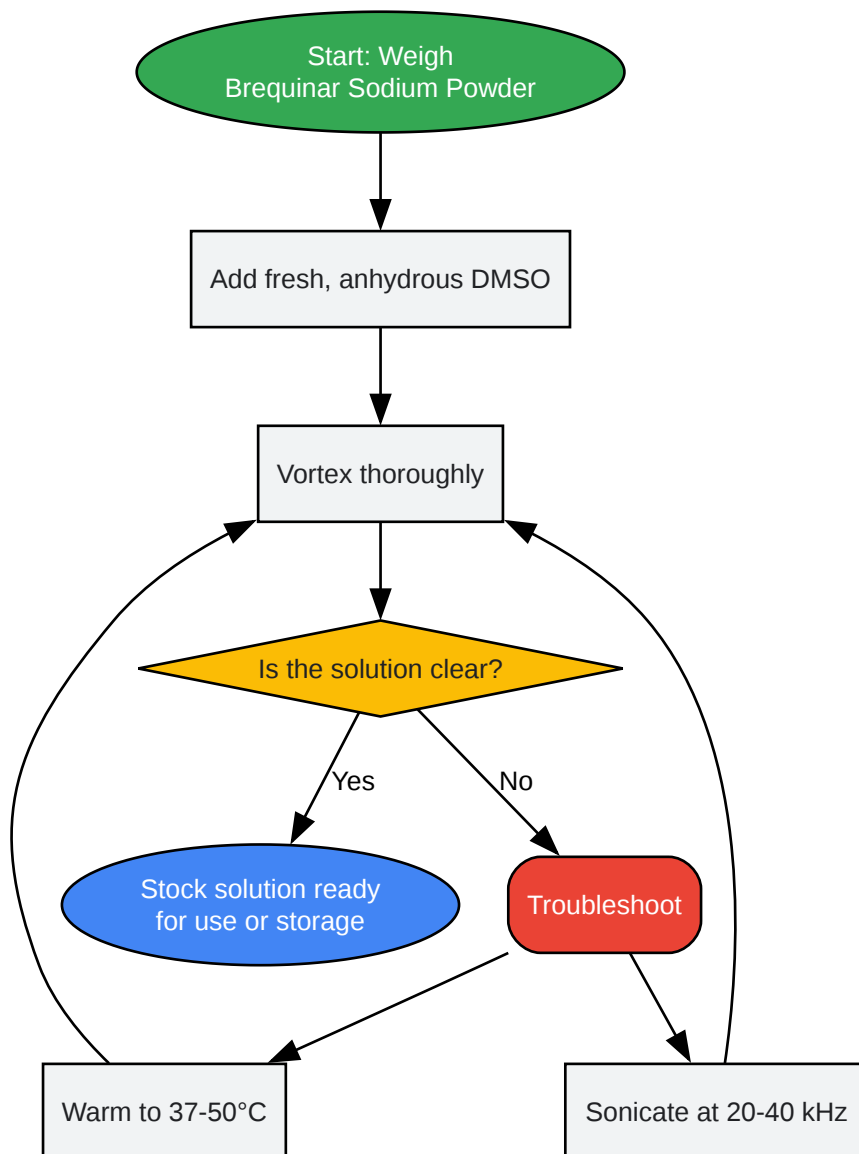
### Signaling Pathway of Brequinar Sodium



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Caption: **Brequinar Sodium** inhibits DHODH, blocking pyrimidine synthesis.

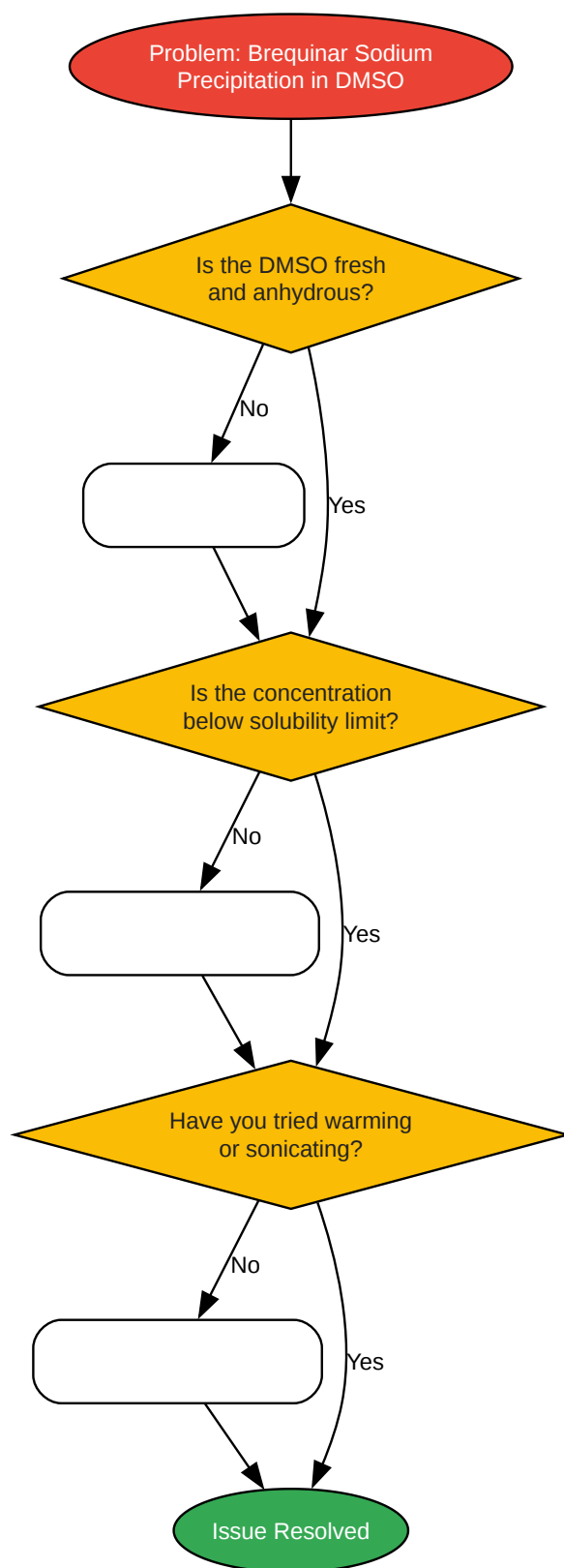
## Experimental Workflow for Dissolving Brequinar Sodium



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Caption: Workflow for preparing a **Brequinar Sodium** stock solution in DMSO.

## Troubleshooting Logic for Precipitation Issues



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Caption: Troubleshooting guide for **Brequinar Sodium** precipitation in DMSO.

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## References

- 1. selleckchem.com [selleckchem.com]
- 2. tribioscience.com [tribioscience.com]
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